

Eicosyl Phosphate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Eicosyl phosphate*

CAS No.: 68647-41-6

Cat. No.: B13702647

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **eicosyl phosphate**, including its chemical identity, synthesis methodologies, and potential biological relevance. All quantitative data is presented in structured tables, and key experimental protocols are detailed. Visual diagrams of relevant signaling pathways and experimental workflows are provided in the DOT language for use with Graphviz.

Chemical Identification and Synonyms

Eicosyl phosphate, a long-chain alkyl phosphate, is identified by several CAS numbers and a variety of synonyms across different chemical databases and suppliers. This information is crucial for accurate sourcing and regulatory compliance.

Identifier Type	Identifier
Primary CAS Number	42714-96-5[1]
Alternative CAS Number	67953-31-5
Molecular Formula	C20H43O4P[1]
Molecular Weight	378.53 g/mol

A comprehensive list of synonyms for **eicosyl phosphate** is provided below to aid in literature searches and material procurement.

Synonym
1-Eicosanol, 1-(dihydrogen phosphate)[1]
1-Eicosanol, dihydrogen phosphate[1]
Icosyl dihydrogen phosphate
Eicosanol, phosphate
Arachidyl phosphate
Dihydrogen monoicosyl phosphate[1]
Phosphoric acid icosyl ester

Methodologies for the Synthesis of Eicosyl Phosphate

The synthesis of **eicosyl phosphate**, as a long-chain monoalkyl phosphate, can be achieved through several established methods. While a specific protocol for **eicosyl phosphate** is not extensively documented in publicly available literature, the following general procedures for the synthesis of long-chain alkyl phosphates using eicosanol as the starting alcohol are applicable.

Synthesis via Reaction with Phosphorus Pentoxide

This method involves the direct reaction of an alcohol with phosphorus pentoxide (P_2O_5). The reaction typically yields a mixture of mono- and dialkyl phosphates.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen or argon), a "heel" of a previously prepared mixture of mono- and dialkyl phosphate and free phosphoric acid is charged.
- **Reagent Addition:** Phosphorus pentoxide is suspended in the heel with vigorous stirring.
- **Alcohol Addition:** Eicosanol (the long-chain alcohol) is then added to the suspension. The reaction is typically conducted at a temperature range of $50^{\circ}C$ to $100^{\circ}C$.
- **Mixing and Hydrolysis:** The mixture is stirred for a defined period to ensure complete reaction. Subsequently, water is carefully added to hydrolyze any remaining phosphorus pentoxide and pyrophosphates.
- **Work-up and Purification:** The resulting product mixture is then worked up to isolate the desired **eicosyl phosphate**. Purification can be achieved through techniques such as crystallization or chromatography.

Synthesis using Phosphorus Oxychloride

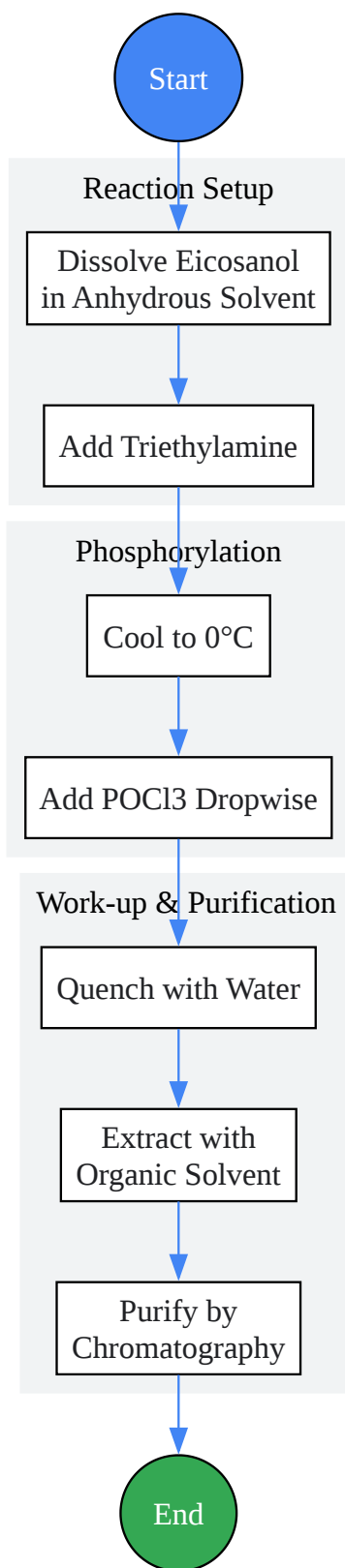
A common and effective method for preparing alkyl phosphates involves the use of phosphorus oxychloride ($POCl_3$). This method can be controlled to favor the formation of the monoalkyl phosphate.

Experimental Protocol:

- **Reaction Setup:** Eicosanol (1 equivalent) is dissolved in an anhydrous aprotic solvent (e.g., dichloromethane, toluene) in a reaction vessel under an inert atmosphere.
- **Base Addition:** A non-nucleophilic base, such as triethylamine or pyridine (at least 1 equivalent), is added to the solution to act as a proton scavenger.
- **Phosphorylation:** The solution is cooled (typically to $0^{\circ}C$ or below), and phosphorus oxychloride (1 equivalent) is added dropwise with stirring.

- **Reaction Monitoring:** The reaction progress is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or ^{31}P NMR spectroscopy.
- **Hydrolysis:** Upon completion, the reaction is quenched by the slow addition of water or an acidic aqueous solution to hydrolyze the intermediate dichlorophosphate.
- **Extraction and Purification:** The product is extracted into an organic solvent, washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), and the solvent is removed under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

A visual representation of a general workflow for the synthesis of a monoalkyl phosphate using phosphorus oxychloride is provided below.



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Caption: General workflow for monoalkyl phosphate synthesis.

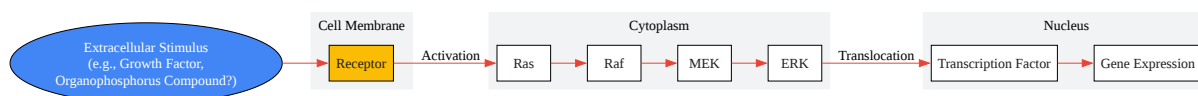
Biological Activity and Signaling Pathways

The biological functions and specific signaling pathways of **eicosyl phosphate** are not well-defined in current scientific literature. However, long-chain alkyl phosphates and other organophosphorus compounds are known to play roles in various biological processes and have been explored as therapeutic agents.[2][3][4]

Long-chain polyphosphates have been shown to modulate inflammatory responses by inhibiting type I interferon signaling and augmenting lipopolysaccharide-induced cytokine secretion in human leukocytes.[5] Furthermore, certain organophosphorus compounds are known to influence cellular signaling cascades, including the Mitogen-Activated Protein Kinase (MAPK) pathways (ERK, JNK, and p38), which are critical in regulating cell proliferation, differentiation, and apoptosis.[6]

Given the structural similarity of **eicosyl phosphate** to other biologically active lipids, it is plausible that it may act as a signaling molecule or a precursor to one. For instance, alkyl glycerone phosphate synthase (AGPS) is a key enzyme in the biosynthesis of ether lipids, and its inhibition has been shown to affect cancer cell proliferation and migration.[7] This highlights the potential for long-chain alkyl phosphates to be involved in complex cellular signaling networks.

The diagram below illustrates a generalized MAPK signaling pathway, which can be influenced by various extracellular stimuli, potentially including organophosphorus compounds. The specific interaction of **eicosyl phosphate** with this pathway remains an area for future investigation.



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Caption: Generalized MAPK signaling pathway.

Applications in Drug Development

Phosphorus-containing compounds are integral to modern drug development, often utilized as prodrugs to enhance bioavailability and cellular uptake of therapeutic agents.[2][4] The phosphate group can be chemically modified to create ester or amide prodrugs that mask the negative charge of the phosphate, facilitating passage across cell membranes. Once inside the cell, these prodrugs are metabolized to release the active phosphorylated drug.

While there are no specific drugs based on **eicosyl phosphate** currently on the market, its long alkyl chain provides lipophilicity that could be advantageous in drug delivery systems. For instance, the hexadecyloxypropyl ester of cidofovir is a lipid-based prodrug designed to improve the oral bioavailability of the antiviral agent.[8] This suggests that long-chain alkyl phosphates like **eicosyl phosphate** could serve as valuable moieties in the design of novel prodrugs for various therapeutic targets.

Conclusion

Eicosyl phosphate is a long-chain alkyl phosphate with well-defined chemical identifiers. While specific experimental protocols for its synthesis are not abundant, established methodologies for the synthesis of analogous long-chain alkyl phosphates provide a clear path for its preparation. The precise biological role and signaling pathways of **eicosyl phosphate** remain to be elucidated, representing a promising area for future research. The known activities of related organophosphorus compounds suggest potential involvement in cellular signaling and inflammation. Furthermore, the physicochemical properties of **eicosyl phosphate** make it an interesting candidate for exploration in the field of drug delivery and prodrug design. This guide provides a foundational resource for scientists and researchers to further investigate the chemical and biological properties of **eicosyl phosphate** and its potential applications.

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